

Application Note: 3-(2-Hydroxyethyl)piperazin-2-one in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-(2-Hydroxyethyl)piperazin-2-one

CAS No.: 936940-62-4

Cat. No.: B1289965

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Part 1: Executive Summary & Chemical Profile

The "Scaffold-Linker" Hybrid

3-(2-Hydroxyethyl)piperazin-2-one represents a high-value "privileged scaffold" in modern drug discovery. Unlike simple piperazines, the piperazin-2-one core introduces a hydrogen-bond accepting carbonyl and a distinct conformational constraint, mimicking the

-turn of peptides.

The specific inclusion of a 3-(2-hydroxyethyl) side chain transforms this molecule from a passive scaffold into a bifunctional branching point. It serves two critical roles:

- **Peptidomimetic Anchor:** The 3-position stereocenter mimics the α -carbon of amino acids (specifically homoserine), allowing the scaffold to replace labile peptide bonds.
- **Cyclization Precursor:** The pendant hydroxyl group is perfectly positioned for intramolecular cyclization, enabling the synthesis of bicyclic pyrrolo[1,2-a]pyrazine systems—a core motif in

various kinase inhibitors and GPCR ligands.

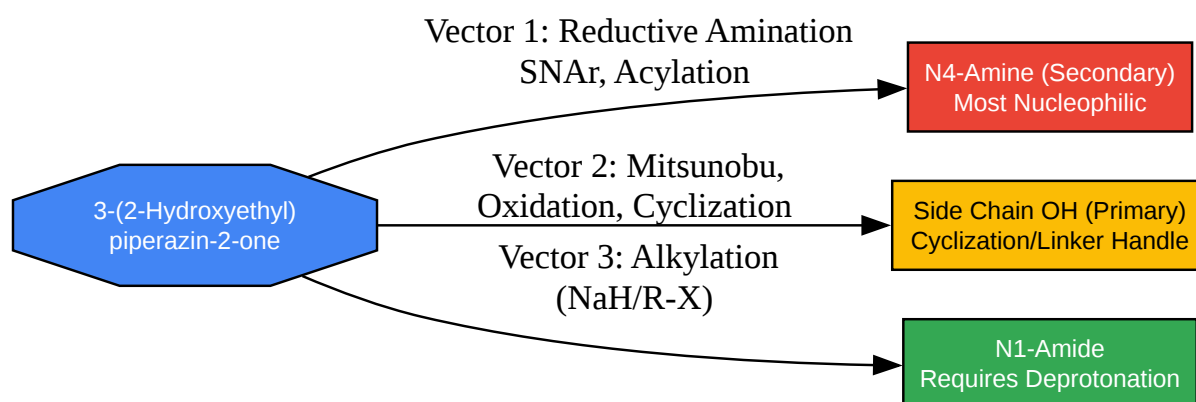
Physicochemical Profile

Property	Value	Relevance
Molecular Weight	144.17 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD).
H-Bond Donors	3 (N1-H, N4-H, OH)	High potential for specific receptor interactions.
H-Bond Acceptors	2 (C=O, OH)	Balanced polarity.
pKa (N4-H)	~8.5 (Predicted)	Basic secondary amine; suitable for salt formation.
pKa (N1-H)	~16 (Predicted)	Non-basic amide; requires strong base for alkylation.
Chirality	C3 Center	Typically available as racemate; chiral resolution yields enantiopure peptidomimetics.

Part 2: Strategic Applications & Reactivity

Reactivity Map

The molecule possesses three distinct vectors for diversification, allowing for sequential functionalization.



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Caption: Orthogonal reactivity vectors of the HEP-2-one scaffold.

Primary Medicinal Chemistry Applications

A. Constrained Peptidomimetics

The piperazin-2-one ring acts as a Gly-Xaa dipeptide isostere. The 3-substituent (hydroxyethyl) mimics the side chain of homoserine or aspartic acid.

- Mechanism: By incorporating this scaffold, researchers lock the "peptide" backbone into a specific conformation, reducing entropy penalties upon binding and improving metabolic stability against proteases.

B. Bicyclic Core Synthesis (Pyrrolopyrazines)

This is the most powerful application. The hydroxyethyl arm can be activated (e.g., mesylation) and cyclized onto the N4 nitrogen to form octahydropyrrolo[1,2-a]pyrazine.

- Relevance: This bicyclic system is a core scaffold in inhibitors of DPP-4 (diabetes) and various kinases.

Part 3: Detailed Experimental Protocols

Protocol A: Selective N4-Functionalization (Reductive Amination)

Purpose: To attach a diversity element (R-group) to the basic nitrogen without affecting the hydroxyl or amide groups.

Reagents:

- Aldehyde (1.0 equiv)
- HEP-2-one (1.0 equiv)
- Sodium Triacetoxyborohydride (STAB, 1.5 equiv)
- DCM or DCE (Solvent)
- Acetic Acid (catalytic)

Step-by-Step:

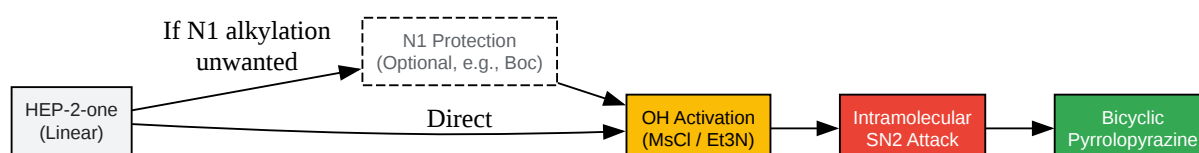
- Imine Formation: Dissolve **3-(2-hydroxyethyl)piperazin-2-one** (1 mmol) and the desired aldehyde (1 mmol) in DCE (5 mL).
- Acidification: Add glacial acetic acid (1 drop) to catalyze imine formation. Stir at Room Temperature (RT) for 30 minutes.
- Reduction: Cool to 0°C. Add STAB (1.5 mmol) portion-wise.
- Reaction: Allow to warm to RT and stir for 4–12 hours. Monitor by LCMS (Target mass = M + Aldehyde - H₂O + 2H).
- Workup: Quench with sat. NaHCO₃. Extract with DCM (3x). Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash chromatography (MeOH/DCM gradient).

Expert Insight: The amide N1 is non-basic and will not participate. The hydroxyl group is nucleophilic but reacts much slower than the amine under these conditions. No protection of the OH is required.

Protocol B: Intramolecular Cyclization to Pyrrolo[1,2-a]pyrazine

Purpose: To convert the flexible scaffold into a rigid bicyclic core.

Mechanism: The N4 amine attacks the activated hydroxyl group (converted to a leaving group) to close the 5-membered ring.



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Caption: Pathway for converting HEP-2-one into a rigid bicyclic scaffold.

Step-by-Step:

- Preparation: Dissolve HEP-2-one (1 mmol) in anhydrous DCM (10 mL) under Nitrogen.
- Base Addition: Add Triethylamine (3.0 equiv). Cool to 0°C.
- Activation: Dropwise add Methanesulfonyl Chloride (MsCl, 1.1 equiv).
 - Note: If N4 is the desired nucleophile, it must be unprotected. However, MsCl might react with N4 first to form a sulfonamide (dead end).
 - CRITICAL MODIFICATION: To achieve cyclization, one must typically use Mitsunobu conditions OR ensure N4 is temporarily protected if activating the OH, then deprotected.
 - Alternative (Direct Cyclization): Use Appel Reaction conditions (PPh₃, CBr₄) which are selective for the alcohol, converting it to a bromide. The amine then displaces the bromide intramolecularly.

Refined Protocol (Appel Cyclization):

- Mix: Dissolve HEP-2-one (1 mmol) and CBr₄ (1.2 equiv) in DCM.
- Initiate: Add PPh₃ (1.2 equiv) slowly at 0°C.
- Stir: Allow to warm to RT. The alcohol converts to alkyl bromide.
- Cyclize: Add mild base (DIPEA, 2 equiv) and heat to 40°C if necessary. The secondary amine (N₄) attacks the alkyl bromide side chain.
- Result: Formation of the bicyclic lactam.

Protocol C: Side-Chain Extension (Etherification)

Purpose: To use the OH group as a linker to attach a lipophilic tail or a warhead.

Reagents:

- N₄-Boc-protected HEP-2-one (Must protect N₄ first to prevent N-alkylation).
- Sodium Hydride (NaH, 60% dispersion).
- Alkyl Halide (R-X).

Step-by-Step:

- Protection: React HEP-2-one with Boc₂O (1.0 equiv) in DCM/NaHCO₃ to selectively protect the secondary amine (N₄). Isolate the N-Boc intermediate.
- Deprotonation: Dissolve N-Boc intermediate in anhydrous DMF at 0°C. Add NaH (1.2 equiv). Stir for 15 min (Evolution of H₂ gas).
- Alkylation: Add Alkyl Halide (1.2 equiv). Stir at RT for 2–4 hours.
- Deprotection: Treat with TFA/DCM (1:1) to remove the Boc group.
- Result: 3-(2-alkoxyethyl)piperazin-2-one.

Part 4: References

- Piperazinone Scaffolds in Medicinal Chemistry:
 - Title: "Piperazine scaffold: A remarkable tool in generation of diverse pharmacological agents"
 - Source: European Journal of Medicinal Chemistry
 - URL:[\[Link\]](#)
- Synthesis of 3-Substituted Piperazin-2-ones:
 - Title: "Synthesis of Piperazin-2-one Derivatives via Cascade Double Nucleophilic Substitution"
 - Source: Synthesis (Thieme)
- Chemical Identity & Properties:
 - Title: "**3-(2-Hydroxyethyl)piperazin-2-one** (CID 23008991)"[\[1\]](#)
 - Source: PubChem[\[1\]](#)
 - URL:[\[Link\]](#)
- Bicyclic Synthesis Applications:
 - Title: "Recent Advances in the Synthesis of Piperazines: Focus on C–H Functionalization"
 - Source: MDPI Organics
 - URL:[\[Link\]](#)

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Sources

- 1. 3-(2-Hydroxyethyl)piperazin-2-one | C₆H₁₂N₂O₂ | CID 23008991 - PubChem [pubchem.ncbi.nlm.nih.gov]
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